

# N-(4-methoxybenzoyl)glycine chemical structure and properties

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## Compound of Interest

Compound Name: Glycine, N-[N-(4-methoxybenzoyl)glycyl]-

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## An In-depth Technical Guide to N-(4-methoxybenzoyl)glycine

For Researchers, Scientists, and Drug Development Professionals

### Executive Summary

N-(4-methoxybenzoyl)glycine, also widely known by its synonym 4-methoxyhippuric acid or anisuric acid, is an N-acylglycine derivative. Structurally, it consists of a glycine molecule acylated at the nitrogen atom by a 4-methoxybenzoyl group. In biological systems, it is recognized as a key metabolite resulting from the detoxification of 4-methoxybenzoic acid (anisic acid) via the glycine conjugation pathway. This process, occurring primarily in the mitochondria of liver and kidney cells, facilitates the excretion of xenobiotic carboxylic acids. This document provides a comprehensive overview of the chemical structure, physicochemical properties, synthesis, and biological relevance of N-(4-methoxybenzoyl)glycine.

### Chemical Identity and Structure

N-(4-methoxybenzoyl)glycine is a well-defined organic molecule. Its core structure is an amide linkage between the amino group of glycine and the carboxyl group of 4-methoxybenzoic acid.

Table 1: Chemical Identification of N-(4-methoxybenzoyl)glycine

Identifier	Value	Citation
IUPAC Name	2-(4-methoxybenzamido)acetic acid	[1]
Synonyms	4-Methoxyhippuric acid, Anisuric acid, p- Methoxyhippuric acid, N-(p-anisoyl)glycine	[1]
Molecular Formula	C <sub>10</sub> H <sub>11</sub> NO <sub>4</sub>	[1]
Molecular Weight	209.20 g/mol	[1]
CAS Number	13214-64-7	
Canonical SMILES	<chem>COC1=CC=C(C=C1)C(=O)NC(=O)O</chem>	
InChI Key	SIEIOUWSTGWJGE-UHFFFAOYSA-N	[1]

## Physicochemical Properties

The compound is a solid at room temperature. While comprehensive experimental data is limited, key properties have been reported or can be reliably predicted using computational models.

Table 2: Physicochemical Properties of N-(4-methoxybenzoyl)glycine

Property	Value	Notes	Citation
Physical State	Solid (White to off-white)	Experimental	
Melting Point	155-158 °C	Experimental	
Water Solubility	Not experimentally determined	Predicted value using ALOGPS	[2][3]
pKa (acidic)	~3.53	Predicted	

## Synthesis and Experimental Protocols

N-(4-methoxybenzoyl)glycine is most classically synthesized via a Schotten-Baumann reaction, which involves the acylation of glycine with 4-methoxybenzoyl chloride under basic aqueous conditions. The necessary acid chloride precursor is readily prepared from commercially available 4-methoxybenzoic acid.

### Experimental Protocol

#### Part A: Synthesis of 4-Methoxybenzoyl Chloride

- **Apparatus Setup:** A two-neck round-bottom flask is equipped with a magnetic stirrer and a reflux condenser. The top of the condenser is fitted with a gas outlet connected to a scrubber (e.g., containing aqueous sodium hydroxide) to neutralize the HCl gas byproduct.
- **Reaction:** To the flask, add 4-methoxybenzoic acid (1.0 equivalent). Add thionyl chloride ( $\text{SOCl}_2$ ) (approx. 1.5-2.0 equivalents) dropwise at room temperature.
- **Heating:** Once the addition is complete, slowly heat the mixture to reflux (approx. 75-80°C) and maintain for 1-2 hours. The reaction progress can be monitored by the cessation of HCl gas evolution.
- **Isolation:** After the reaction is complete, allow the mixture to cool to room temperature. Remove the excess thionyl chloride by distillation under reduced pressure. The remaining crude 4-methoxybenzoyl chloride is a clear or pale-yellow liquid and can be used in the next step without further purification.

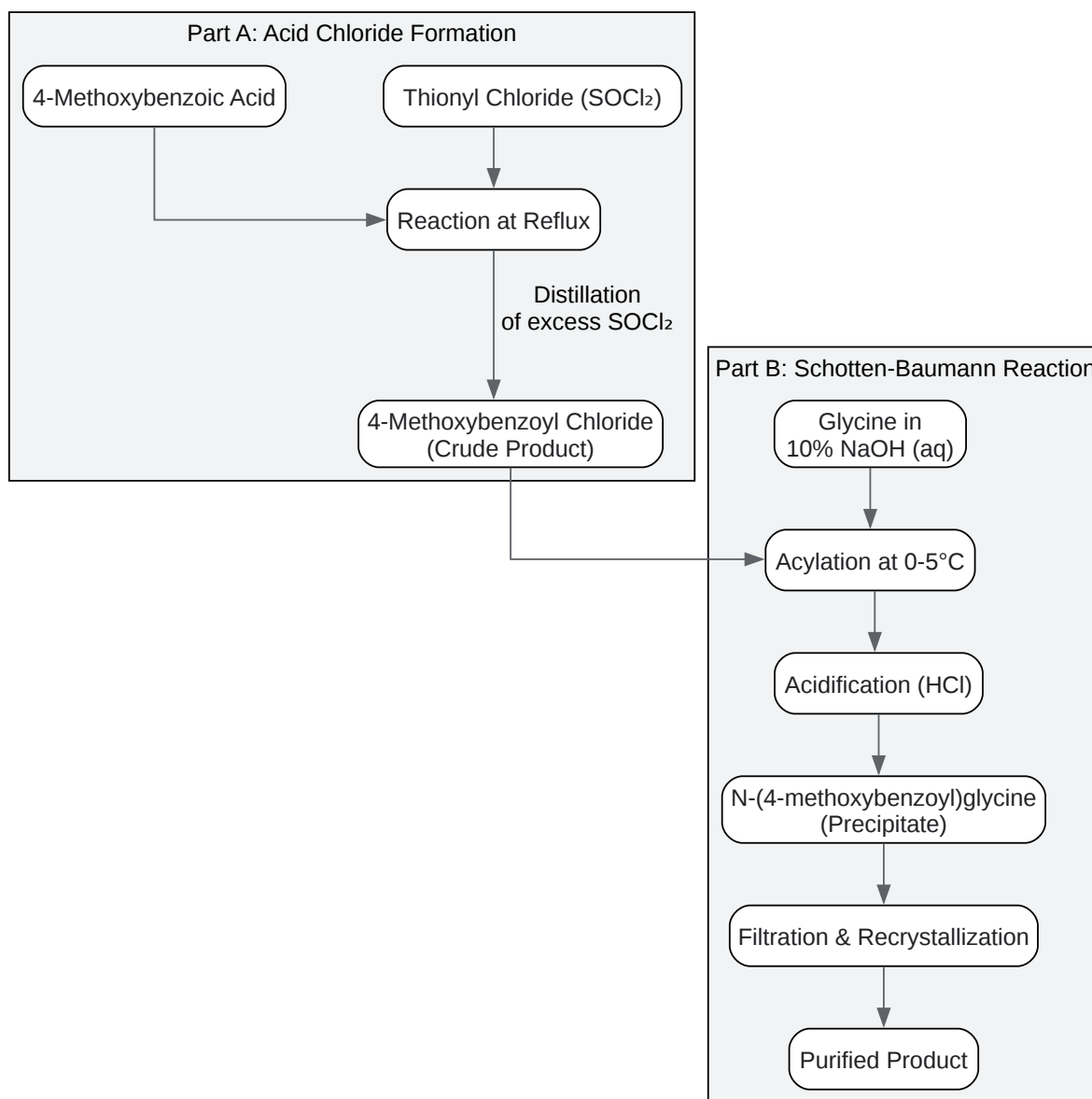
#### Part B: Synthesis of N-(4-methoxybenzoyl)glycine (Schotten-Baumann Reaction)

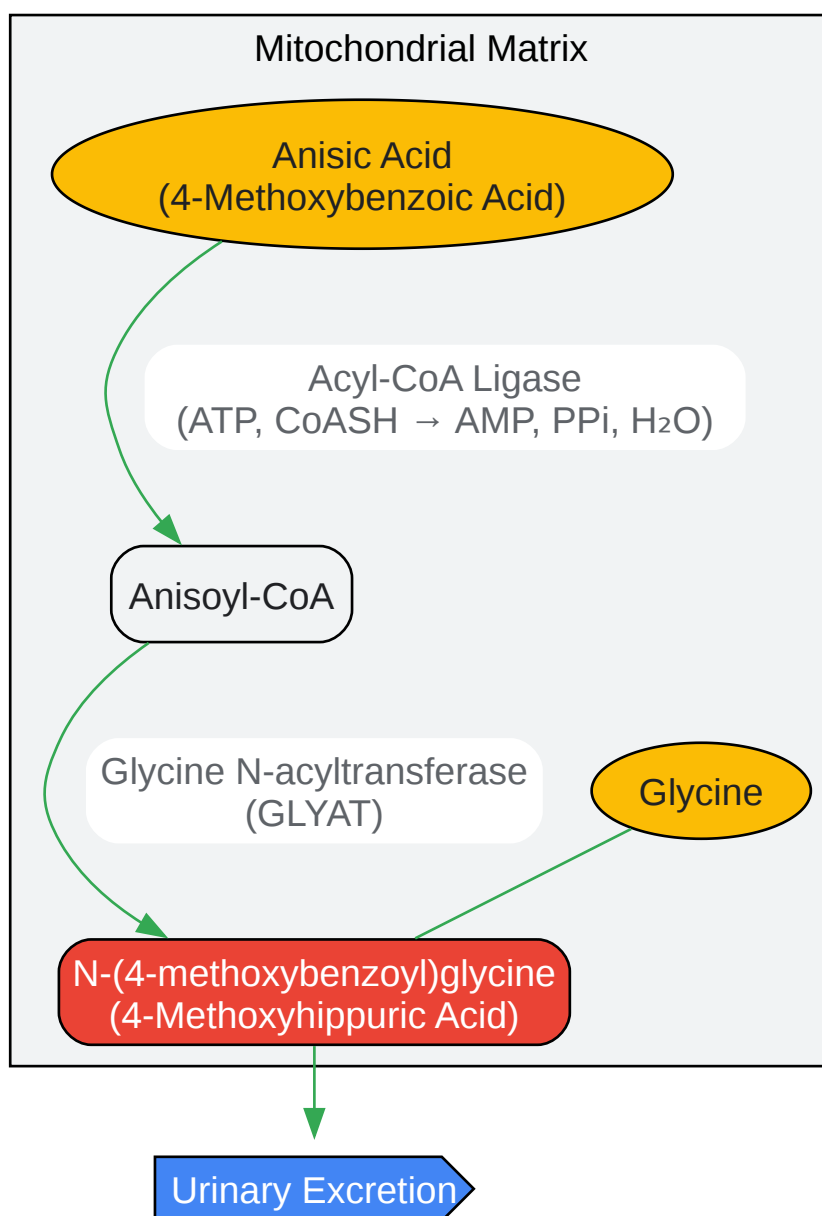
- **Apparatus Setup:** Prepare a beaker or flask with a magnetic stirrer, capable of being cooled in an ice bath.
- **Reactant Preparation:** Dissolve glycine (1.0 equivalent) in an aqueous solution of 10% sodium hydroxide (NaOH) (2.0 equivalents) and cool the solution to 0-5°C in the ice bath.
- **Acylation:** In a separate vessel, dissolve the crude 4-methoxybenzoyl chloride (1.0 equivalent) from Part A in a minimal amount of a water-immiscible organic solvent (e.g.,

diethyl ether or dichloromethane).

- **Reaction:** Add the 4-methoxybenzoyl chloride solution dropwise to the cold, stirring glycine solution over 30 minutes. Maintain vigorous stirring and keep the temperature below 10°C. The Schotten-Baumann conditions utilize a two-phase system where the base in the aqueous phase neutralizes the HCl generated.
- **Workup:** After the addition is complete, allow the mixture to stir for an additional 1-2 hours at room temperature. Transfer the mixture to a separatory funnel and discard the organic layer.
- **Precipitation:** Cool the aqueous layer in an ice bath and acidify to a pH of 1-2 by slowly adding concentrated hydrochloric acid (HCl). A white precipitate of N-(4-methoxybenzoyl)glycine will form.
- **Isolation and Purification:** Collect the solid product by vacuum filtration. Wash the filter cake with cold water to remove inorganic salts. The crude product can be purified by recrystallization from hot water or an ethanol/water mixture to yield the final product.

## Synthesis Workflow Diagram





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